

Safety precautions for handling Chlorophenylsilane in the lab

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Compound of Interest

Compound Name: Chlorophenylsilane

Cat. No.: B047029

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An In-depth Technical Guide to the Safe Handling of **Chlorophenylsilane** in the Laboratory

Introduction

Chlorophenylsilane (CAS No: 4206-75-1) is a versatile organosilicon compound utilized in various chemical syntheses, including the production of functionalized silyllithiums and as a precursor for other organofunctional silanes.^[1] Its utility in research and development is significant; however, its hazardous properties necessitate stringent safety protocols to protect laboratory personnel. This guide provides a comprehensive overview of the essential safety precautions, handling procedures, and emergency responses required when working with **Chlorophenylsilane**. Adherence to these guidelines is critical for minimizing risks associated with its flammability and corrosivity.

Chemical and Physical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. **Chlorophenylsilane** is a flammable, colorless to light yellow liquid that reacts with water.^[2] Key quantitative data are summarized below.

| Property | Value | Citation(s) |
|-------------------|--------------------------------------|-------------|
| CAS Number | 4206-75-1 | [3][4] |
| Molecular Formula | C ₆ H ₇ ClSi | [3][5] |
| Molecular Weight | 142.66 g/mol | [4] |
| Density | 1.070 g/mL at 25 °C | [3][5] |
| Boiling Point | 41 °C at 9 mmHg 165.5 °C at 760 mmHg | [1][3] |
| Flash Point | 54 °C (129.2 °F) - closed cup | [3][4] |
| Refractive Index | n ₂₀ /D 1.5260 | [1] |
| Water Solubility | Decomposes in contact with water | [6][7] |

Hazard Identification and Classification

Chlorophenylsilane is classified as a hazardous substance due to its flammability and corrosive nature. The primary danger stems from its reactivity with moisture, which produces toxic and corrosive hydrogen chloride (HCl) gas and mist.[6] This reaction can cause severe damage to skin, eyes, and the respiratory tract.

| Hazard Classification | GHS Code / Description | Citation(s) |
|-----------------------|---|-------------|
| Signal Word | Danger | [4] |
| Flammable Liquids | Category 3 (H226: Flammable liquid and vapour) | [3][4] |
| Skin Corrosion | Category 1B (H314: Causes severe skin burns and eye damage) | [4] |
| Primary Risks | Flammable, Corrosive, Causes burns, Reacts with water | [3][6] |

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is mandatory.

Engineering Controls

- Ventilation: All work with **Chlorophenylsilane** must be conducted in a certified chemical fume hood to prevent inhalation of vapors and aerosols. The laboratory must be equipped with adequate general ventilation.[8]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[8]
- Ignition Source Control: Use explosion-proof electrical, ventilating, and lighting equipment. All sources of ignition, such as open flames, hot surfaces, and sparks, must be strictly eliminated from the handling area.[8]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting chemical safety goggles and a full-face shield (minimum 8-inch).[4][6][7]
- Skin Protection: Wear suitable protective gloves (consult manufacturer's data for material compatibility) and flame-retardant, antistatic protective clothing to prevent skin contact.[3][8]
- Respiratory Protection: If there is a risk of vapor or aerosol generation beyond the capacity of the fume hood, a NIOSH (US) or EN 166 (EU) approved respirator with an appropriate filter (e.g., type ABEK) is required.[4]

Safe Handling and Storage Protocols

Handling Procedures

- Preparation: Before handling, ensure all engineering controls are operational and all required PPE is correctly worn.[9]

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, which can be an ignition source.
- Dispensing: Use only non-sparking tools when opening or dispensing the chemical.
- Environment: Keep the handling area dry and do not allow the product to come into contact with water or moisture.[\[6\]](#)
- Hygiene: Avoid contact with skin, eyes, and clothing.[\[7\]](#) Wash hands thoroughly after handling and before breaks.[\[7\]](#) Do not eat, drink, or smoke in the work area.

Storage Requirements

- Container: Keep the container tightly closed and store it in a dry, well-ventilated place.
- Conditions: Store in a designated corrosives area, away from heat and all sources of ignition.[\[3\]](#)[\[8\]](#)
- Compatibility: Keep away from water, moist air, and incompatible materials.[\[8\]](#)
- Storage Class: Classified under Storage Class 3 (Flammable liquids).[\[4\]](#)

Emergency Procedures

Preparedness for accidents is crucial. All personnel must be familiar with these procedures.

First-Aid Measures

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes, followed by washing with soap and water. Seek immediate medical attention.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Continue rinsing. Seek immediate medical attention.[3][7]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][8]

Spill Response

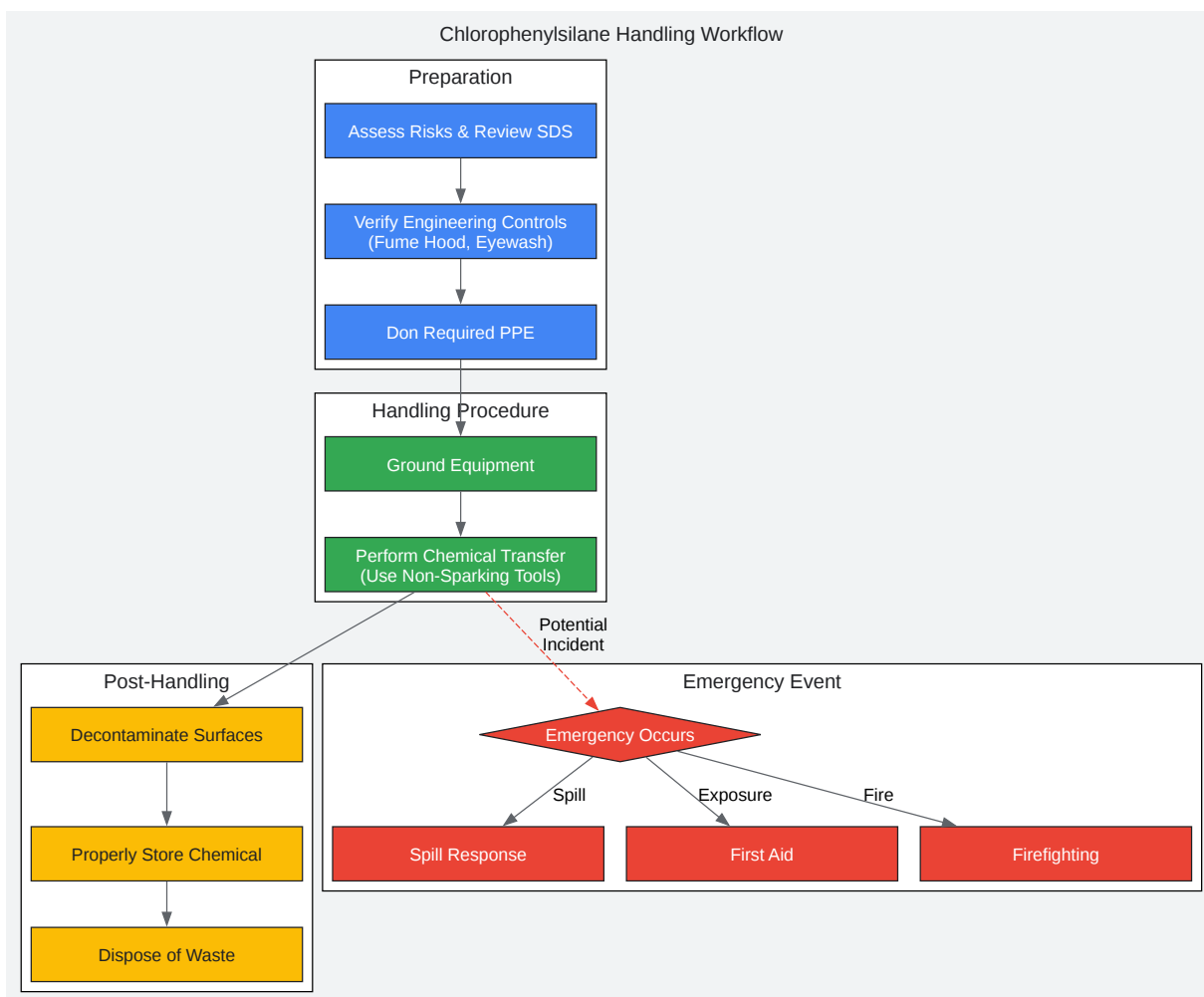
- Evacuate personnel from the spill area and ensure adequate ventilation.
- Remove all sources of ignition.[8]
- Contain the spill using an inert, non-combustible absorbent material (e.g., sand, Chemizorb®). Do not use water.[7]
- Collect the absorbed material into a suitable, closed container for hazardous waste disposal.
[7]

Firefighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide, or a water spray to cool surrounding containers.[7]
- Unsuitable Extinguishing Media: Do NOT use a direct water jet on the burning material, as it will react violently and worsen the situation by generating flammable and corrosive HCl gas.
[6]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[7]

Visualization of Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **Chlorophenylsilane**, from initial preparation to final disposal, including emergency branches.



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Caption: Workflow for safe handling of **Chlorophenylsilane**.

Waste Disposal

All waste materials contaminated with **Chlorophenylsilane** must be treated as hazardous waste. Dispose of waste in suitable, closed containers and in accordance with all applicable local, state, and federal regulations.^[7] Do not dispose of it down the drain.

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